

A Comprehensive Technical Guide to the YLLPAQVNID Peptide: Structure, Formula, and Analysis

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Compound of Interest

Compound Name: *H-Tyr-leu-leu-pro-ala-gln-val-asn-ile-asp-OH*

CAS No.: 156707-52-7

Cat. No.: B178396

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Abstract

This technical guide provides an in-depth examination of the decapeptide YLLPAQVNID (Tyr-Leu-Leu-Pro-Ala-Gln-Val-Asn-Ile-Asp). The document delineates its fundamental chemical properties, including a detailed breakdown of its molecular structure and formula. Furthermore, it presents a comprehensive overview of the standard methodologies for its chemical synthesis, purification, and analytical characterization. This guide is structured to serve as a foundational resource, offering both theoretical understanding and practical, field-proven protocols essential for the scientific investigation and potential therapeutic development of this peptide.

Foundational Chemistry of the YLLPAQVNID Peptide

The YLLPAQVNID peptide is an oligopeptide, a short chain of amino acids linked by peptide bonds.^{[1][2]} Specifically, as a decapeptide, it is composed of ten amino acid residues. The

unique sequence of these residues dictates its primary structure, which in turn governs its physicochemical properties, three-dimensional conformation, and potential biological activity. Peptides of this nature are of significant interest in various fields, acting as signaling molecules, enzyme regulators, and potential therapeutic agents.[2]

Chemical Structure and Molecular Formula

A precise understanding of a peptide's structure and formula is paramount for its synthesis, analysis, and application.

Amino Acid Composition and Physicochemical Properties

The primary structure is defined by the linear sequence of its ten constituent amino acids. The properties of each amino acid's side chain (R-group) contribute to the overall characteristics of the peptide, such as its hydrophobicity, charge, and potential for intermolecular interactions.[3]

Table 1: Amino Acid Composition and Properties of YLLPAQVNID

Position	Amino Acid	3-Letter Code	1-Letter Code	Side Chain Property	Molecular Weight (g/mol)
1	Tyrosine	Tyr	Y	Aromatic, Polar	163.18
2	Leucine	Leu	L	Aliphatic, Nonpolar	113.16
3	Leucine	Leu	L	Aliphatic, Nonpolar	113.16
4	Proline	Pro	P	Cyclic, Nonpolar	97.12
5	Alanine	Ala	A	Aliphatic, Nonpolar	71.08
6	Glutamine	Gln	Q	Polar, Neutral	128.13
7	Valine	Val	V	Aliphatic, Nonpolar	99.13
8	Asparagine	Asn	N	Polar, Neutral	114.10
9	Isoleucine	Ile	I	Aliphatic, Nonpolar	113.16
10	Aspartic Acid	Asp	D	Acidic, Polar	115.09

Molecular Formula and Weight

The molecular formula is determined by summing the atomic composition of each amino acid and subtracting the elements of water (H₂O) for each of the nine peptide bonds formed.

- Molecular Formula: C₅₃H₈₅N₁₁O₁₆
- Average Molecular Weight: 1152.3 g/mol
- Monoisotopic Molecular Weight: 1151.6213 Da

The monoisotopic mass is the relevant value for high-resolution mass spectrometry, a primary tool for peptide characterization.[4]

Structural Representation

The structure of a peptide can be visualized at different levels of complexity.

- Primary Structure (Sequence):



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Figure 1: Linear representation of the YLLPAQVNID amino acid sequence.

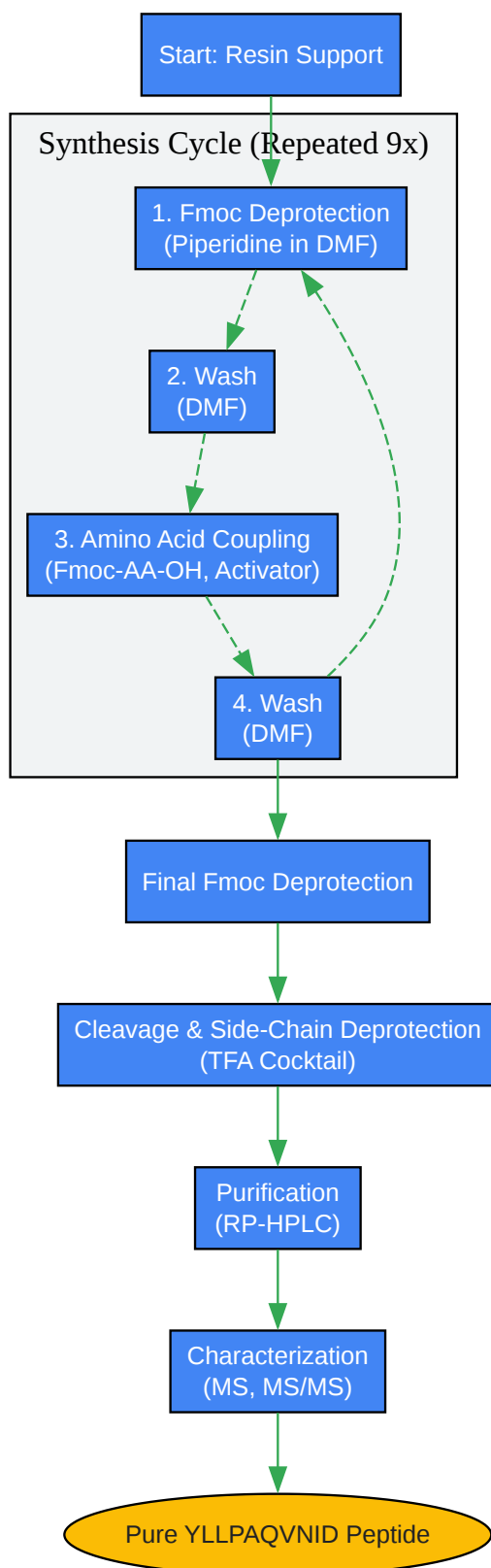
- Predicted Secondary and Tertiary Structure: The three-dimensional conformation is critical for biological function. Based on its sequence, YLLPAQVNID contains a high proportion of nonpolar, hydrophobic residues (L, L, P, A, V, I), suggesting it may adopt a conformation that buries these residues away from an aqueous environment. The presence of Proline (P) often induces a β -turn or "kink" in the peptide backbone, influencing the overall fold. The precise 3D structure would be definitively determined by techniques such as NMR spectroscopy or X-ray crystallography.

Peptide Synthesis and Purification Workflow

The de novo creation of peptides for research is most commonly achieved through chemical synthesis.

Solid-Phase Peptide Synthesis (SPPS)

SPPS is the gold-standard methodology for chemically synthesizing peptides.[2] It involves the stepwise addition of protected amino acids to a growing chain anchored to an insoluble resin support. The Fmoc (9-fluorenylmethyloxycarbonyl) strategy is prevalent due to its milder deprotection conditions.



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Figure 2: Workflow for Fmoc-based Solid-Phase Peptide Synthesis (SPPS).

Experimental Protocol: Fmoc-SPPS of YLLPAQVNID

- **Resin Preparation:** Swell Rink Amide resin in N,N-dimethylformamide (DMF) to prepare it for the first amino acid coupling. The choice of Rink Amide resin results in a C-terminal amide upon cleavage, which often enhances peptide stability.
- **First Amino Acid Coupling:** Couple the C-terminal amino acid, Fmoc-Asp(OtBu)-OH, to the resin. This is achieved by activating the carboxyl group with an agent like HBTU in the presence of a non-nucleophilic base such as DIPEA. The OtBu group protects the acidic side chain of Aspartic Acid.
- **Fmoc Deprotection:** Remove the N-terminal Fmoc protecting group from the attached Asp residue using a solution of 20% piperidine in DMF. This reveals a free amine, ready for the next coupling step.
- **Iterative Coupling Cycles:** Repeat the coupling and deprotection steps for each subsequent amino acid in the sequence (from C-terminus to N-terminus): Ile, Asn(Trt), Val, Gln(Trt), Ala, Pro, Leu, Leu, and finally Tyr(tBu). Side-chain protecting groups (e.g., Trt for Asn/Gln, tBu for Tyr) are crucial to prevent unwanted side reactions.
- **Cleavage and Global Deprotection:** Once the full sequence is assembled, treat the resin with a cleavage cocktail, typically containing Trifluoroacetic Acid (TFA) mixed with scavengers (e.g., water, triisopropylsilane). This single step cleaves the peptide from the resin and removes all side-chain protecting groups.
- **Peptide Precipitation:** Precipitate the cleaved peptide from the TFA solution by adding it to cold diethyl ether. Collect the crude peptide pellet via centrifugation.
- **Lyophilization:** Lyophilize the crude peptide to yield a dry, stable powder ready for purification.

Purification via Reverse-Phase HPLC (RP-HPLC)

The crude product from synthesis contains deletion sequences and other impurities. RP-HPLC is the definitive method for purifying the target peptide to a high degree of homogeneity.

Experimental Protocol: Preparative RP-HPLC

- **System Preparation:** Use a preparative RP-HPLC system equipped with a C18 column. The C18 stationary phase is nonpolar, making it ideal for separating peptides based on their hydrophobicity.
- **Mobile Phases:**
 - Solvent A: 0.1% TFA in HPLC-grade water.
 - Solvent B: 0.1% TFA in acetonitrile.
- **Sample Preparation:** Dissolve the lyophilized crude peptide in a minimal amount of Solvent A or a similar aqueous buffer.
- **Elution Gradient:** Inject the sample and elute using a linear gradient of increasing acetonitrile concentration (e.g., 5% to 55% Solvent B over 40 minutes). The hydrophobic nature of YLLPAQVNID ensures it will bind to the C18 column and elute as the organic solvent concentration increases.
- **Detection and Fractionation:** Monitor the column eluent using a UV detector at 214 nm (for the peptide backbone) and 280 nm (for the Tyrosine side chain). Collect fractions corresponding to the major peak.
- **Analysis and Lyophilization:** Analyze the purity of the collected fractions using analytical RP-HPLC. Pool the fractions with >95% purity and lyophilize to obtain the final, purified peptide.

Analytical Characterization

Post-purification, the identity and purity of the peptide must be rigorously confirmed.

Mass Spectrometry (MS) for Identity Confirmation

MS is used to verify that the purified peptide has the correct molecular weight.

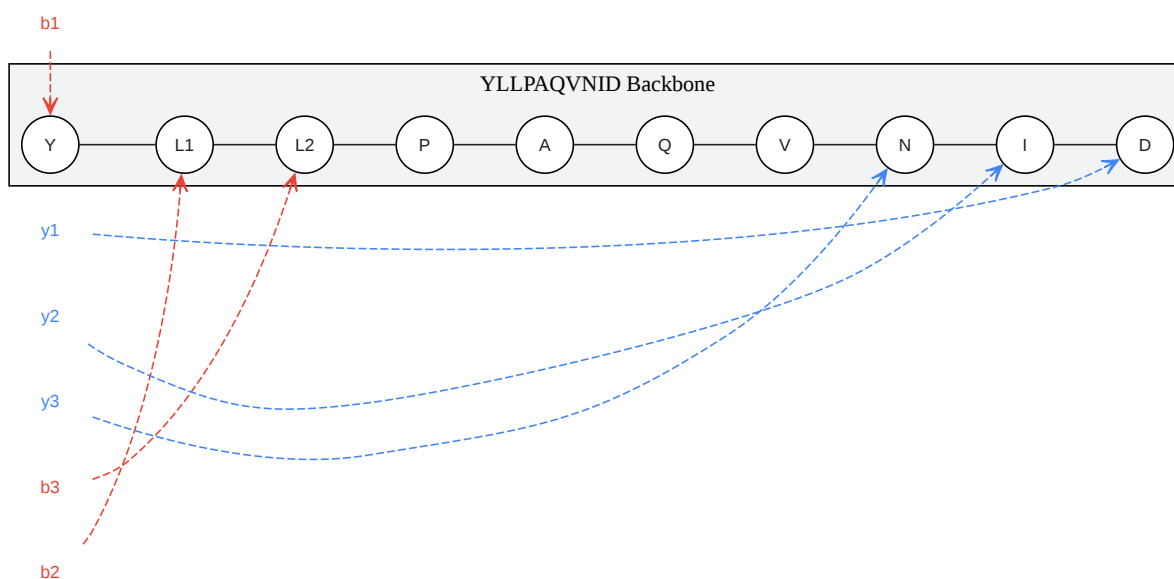
- **Methodology:** Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are the preferred soft ionization techniques.
- **Expected Outcome:** The resulting spectrum should show a prominent peak corresponding to the theoretical monoisotopic mass of YLLPAQVNID (1151.62 Da). ESI-MS will often produce

a series of multiply charged ions ($[M+H]^+$, $[M+2H]^{2+}$, etc.) that can be deconvoluted to confirm the mass.

Tandem Mass Spectrometry (MS/MS) for Sequence Verification

To confirm the amino acid sequence, MS/MS is employed. A specific ion from the initial MS scan is isolated, fragmented, and the resulting fragment ions are analyzed.^[5]

- **Fragmentation Pattern:** Collision-induced dissociation primarily breaks the peptide bonds, generating a predictable series of fragment ions known as b-ions (containing the N-terminus) and y-ions (containing the C-terminus). The mass difference between consecutive ions in a series corresponds to the mass of a specific amino acid residue, allowing for the sequence to be read directly from the spectrum.



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Figure 3: Schematic of b-ion and y-ion fragmentation for sequence analysis by MS/MS.

Conclusion

The decapeptide YLLPAQVNID is defined by its specific amino acid sequence, which imparts a distinct chemical identity, molecular weight, and structural potential. This guide has detailed these core chemical attributes and outlined the authoritative, industry-standard workflows for its synthesis, purification, and characterization. The robust protocols for SPPS, RP-HPLC, and mass spectrometry provide a self-validating system to ensure the production of high-purity, identity-confirmed peptide, which is the essential starting point for any subsequent biological or pharmaceutical investigation.

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